An In-depth Technical Guide on the GPER Agonist G-1

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Compound of Interest

Compound Name: *(3aS,4R,9bR)-G-1*

Cat. No.: *B15606099*

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Disclaimer: The chemical identifier "**(3aS,4R,9bR)-G-1**" provided in the query does not correspond to a readily identifiable or well-characterized compound in the scientific literature. The following guide focuses on the widely studied compound known as G-1, a potent and selective agonist of the G protein-coupled estrogen receptor (GPER). The stereochemistry of the well-known G-1 is typically described as (±)-1-[(3aR,*4S*,9bS*)-4-(6-Bromo-1,3-benzodioxol-5-yl)-3a,4,5,9b-tetrahydro-3H-cyclopenta[c]quinolin-8-yl]-ethanone.

Chemical Structure and Properties

G-1 is a non-steroidal, high-affinity, and selective agonist for the G protein-coupled estrogen receptor (GPER), formerly known as GPR30.[1][2] It is a critical tool for elucidating the physiological and pathological roles of GPER, distinct from the classical nuclear estrogen receptors (ERα and ERβ).

Chemical Identifiers

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Identifier	Value
IUPAC Name	(±)-1-[(3aR,*4S*,9bS*)-4-(6-Bromo-1,3-benzodioxol-5-yl)-3a,4,5,9b-tetrahydro-3H-cyclopenta[c]quinolin-8-yl]-ethanone
CAS Number	881639-98-1[2]
Molecular Formula	$C_{21}H_{18}BrNO_3$[2]
SMILES	CC(C1=CC(--INVALID-LINK--([H])[C@@]2([H])--INVALID-LINK--N5)=C5C=C1)=O[2]
InChI Key	VHSVKVWHYFBIFJ-HKZYLEAXSA-N[2]
PubChem ID	5322399

Physicochemical Properties

Property	Value
Molecular Weight	412.3 g/mol [2]
Purity	≥98% (HPLC)
Solubility	DMF: 30 mg/ml; DMSO: 20 mg/ml; Ethanol: 1 mg/ml; DMF:PBS (pH 7.2) (1:1): 0.5 mg/ml[2]
Storage	Store at -20°C
Appearance	Lyophilized powder[3]
UV absorption	242, 329 nm[2]

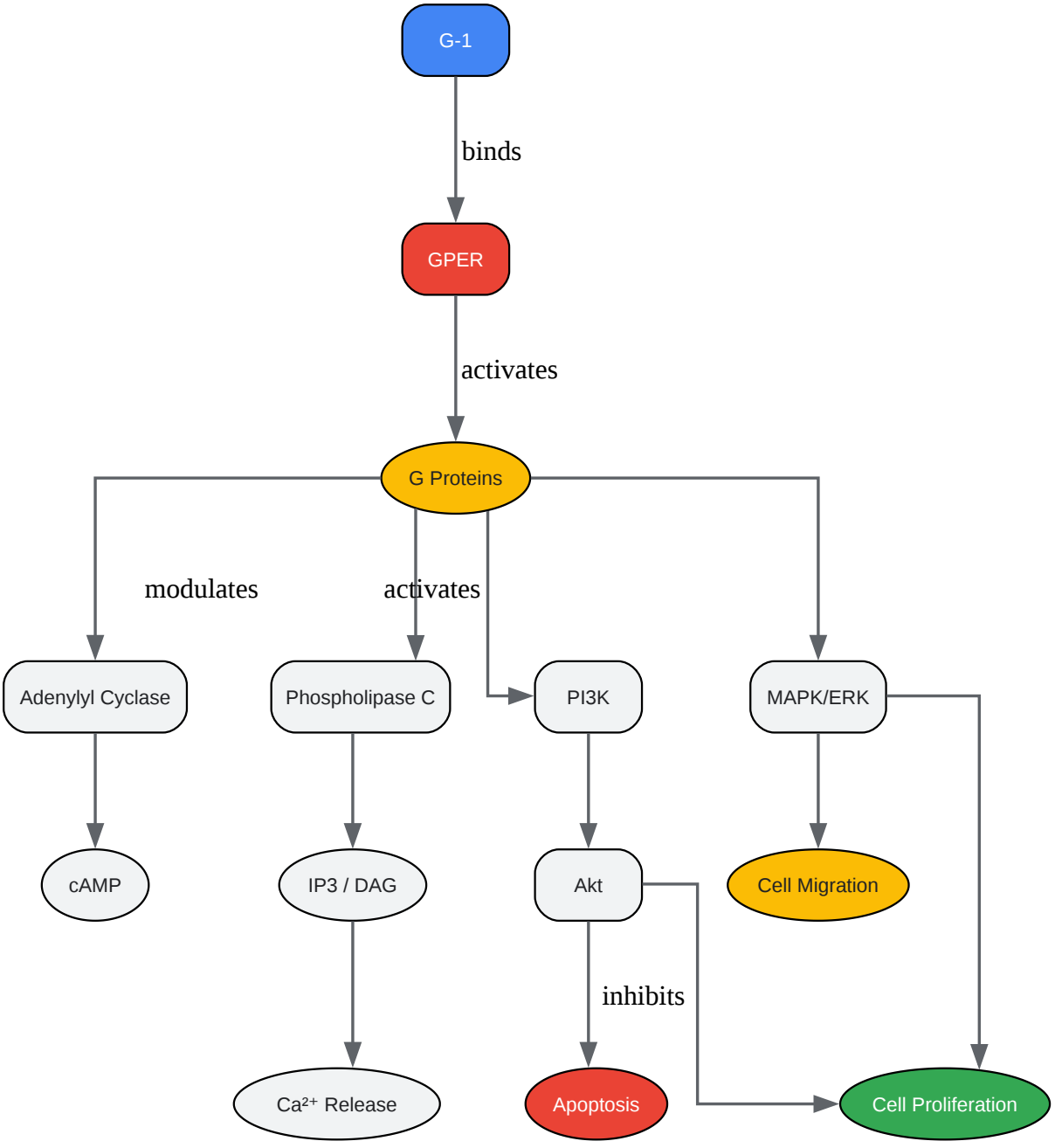
Biological Activity and Signaling Pathways

G-1 is a potent and selective agonist for GPER, with a Ki of 11 nM and an EC_{50} of 2 nM. It exhibits no significant binding to the classical estrogen receptors, ERα and ERβ, at concentrations up to 10 µM.[2] The activation of GPER by G-1 initiates a cascade of intracellular signaling events.

GPER-Mediated Signaling

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Upon binding of G-1, GPER activates G proteins, leading to the modulation of downstream signaling pathways. The primary pathways affected include the MAPK/ERK and PI3K/Akt pathways.[1] These pathways are crucial in regulating cellular processes such as proliferation, migration, and apoptosis.



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G-1 activated GPER signaling pathway.

Experimental Protocols

Competitive Radioligand Binding Assay for GPER

This assay is used to determine the binding affinity of G-1 for GPER.[1]

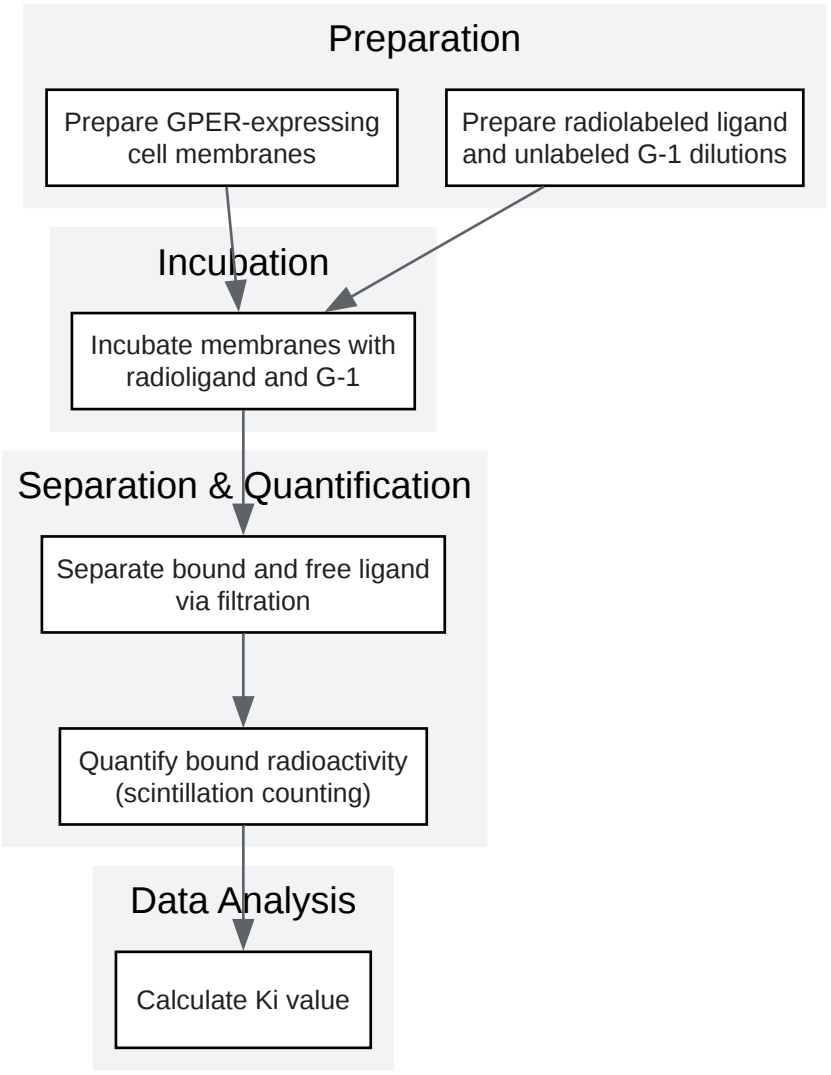
Materials:

- HEK293 cells expressing human GPER
- Radiolabeled ligand (e.g., ^{3}H-estradiol)
- Unlabeled G-1
- Binding buffer
- Scintillation fluid

Procedure:

- Prepare membranes from HEK293 cells expressing GPER.
- Incubate the cell membranes with a fixed concentration of the radiolabeled ligand and varying concentrations of unlabeled G-1.
- Separate the bound and free radioligand by filtration.
- Quantify the bound radioactivity using liquid scintillation counting.
- Analyze the data to determine the Ki value for G-1.

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References

- 1. benchchem.com [benchchem.com]
- 2. caymanchem.com [caymanchem.com]

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- 3. benchchem.com [benchchem.com]
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